

The Solubility of Cupric Formate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cupric formate

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This technical guide provides a comprehensive overview of the solubility of **cupric formate** (copper(II) formate) in various organic solvents. Understanding the solubility of this compound is critical for its application in diverse fields, including catalysis, organic synthesis, and materials science. This document compiles available quantitative data, details common experimental protocols for solubility determination, and illustrates a relevant chemical pathway.

Core Topic: Cupric Formate Solubility

Cupric formate, with the chemical formula $\text{Cu}(\text{HCOO})_2$, exists in several forms, most commonly as the anhydrous salt or as various hydrates (dihydrate and tetrahydrate). Its solubility is a key physical property that dictates its utility in solution-based chemical processes. While readily soluble in water, its behavior in organic solvents is more nuanced and generally limited.

Quantitative Solubility Data

The solubility of **cupric formate** in organic solvents is notably lower than in aqueous solutions. The available quantitative data is summarized below. It is important to note that many sources describe the compound as "practically insoluble" or "very slightly soluble" in most organic solvents without providing specific numerical values.^{[1][2][3][4]}

Solvent	Formula	Temperature (°C)	Solubility	Citation(s)
Ethanol	C ₂ H ₅ OH	Not Specified	0.25 g / 100 mL	[1][5]
Formic Acid	HCOOH	25	0.0107 g / 100 g	[6]
52	0.0254 g / 100 g	[6]		
140	0.33 g / 100 g	[6]		
Acetone	CH ₃ COCH ₃	Not Specified	Soluble	[5]
Reference Solvents				
Water	H ₂ O	Cold	12.5 g / 100 mL	[1][5]
20	125 g / L	[2][3][4][7]		

Note: The term "alcohol" in the cited literature is generally understood to refer to ethanol.[1][5] Contradictory qualitative statements exist, with some sources describing **cupric formate** as "soluble" in ethanol and acetone, while many others state it is "practically insoluble in most organic solvents." [2][4][5]

Experimental Protocols

Accurate determination of solubility requires robust experimental methodologies. The following protocols are based on methods cited in the IUPAC-NIST Solubility Database for **cupric formate**.

Isothermal Equilibrium Method

This is a common and reliable method for determining the solubility of a salt at a specific temperature.

Methodology:

- System Preparation: An excess amount of finely powdered **cupric formate** is added to the organic solvent of interest in a sealed, thermostatted vessel.

- **Equilibration:** The mixture is agitated (e.g., by stirring or shaking) at a constant, controlled temperature for an extended period (e.g., 15-24 hours) to ensure that equilibrium between the solid and liquid phases is reached.^{[8][9]}
- **Phase Separation:** After equilibration, agitation is stopped, and the solid phase is allowed to settle. A sample of the clear, saturated supernatant is carefully withdrawn using a filtered syringe to prevent contamination with solid particles.
- **Concentration Analysis:** The concentration of copper(II) ions in the saturated solution is determined using a suitable analytical technique.
- **Solid Phase Identification:** The remaining solid phase is analyzed (e.g., by thermogravimetric analysis or X-ray diffraction) to identify its composition, confirming whether it is the anhydrous salt or a specific solvate/hydrate.^[9]

Analytical Techniques for Concentration Measurement

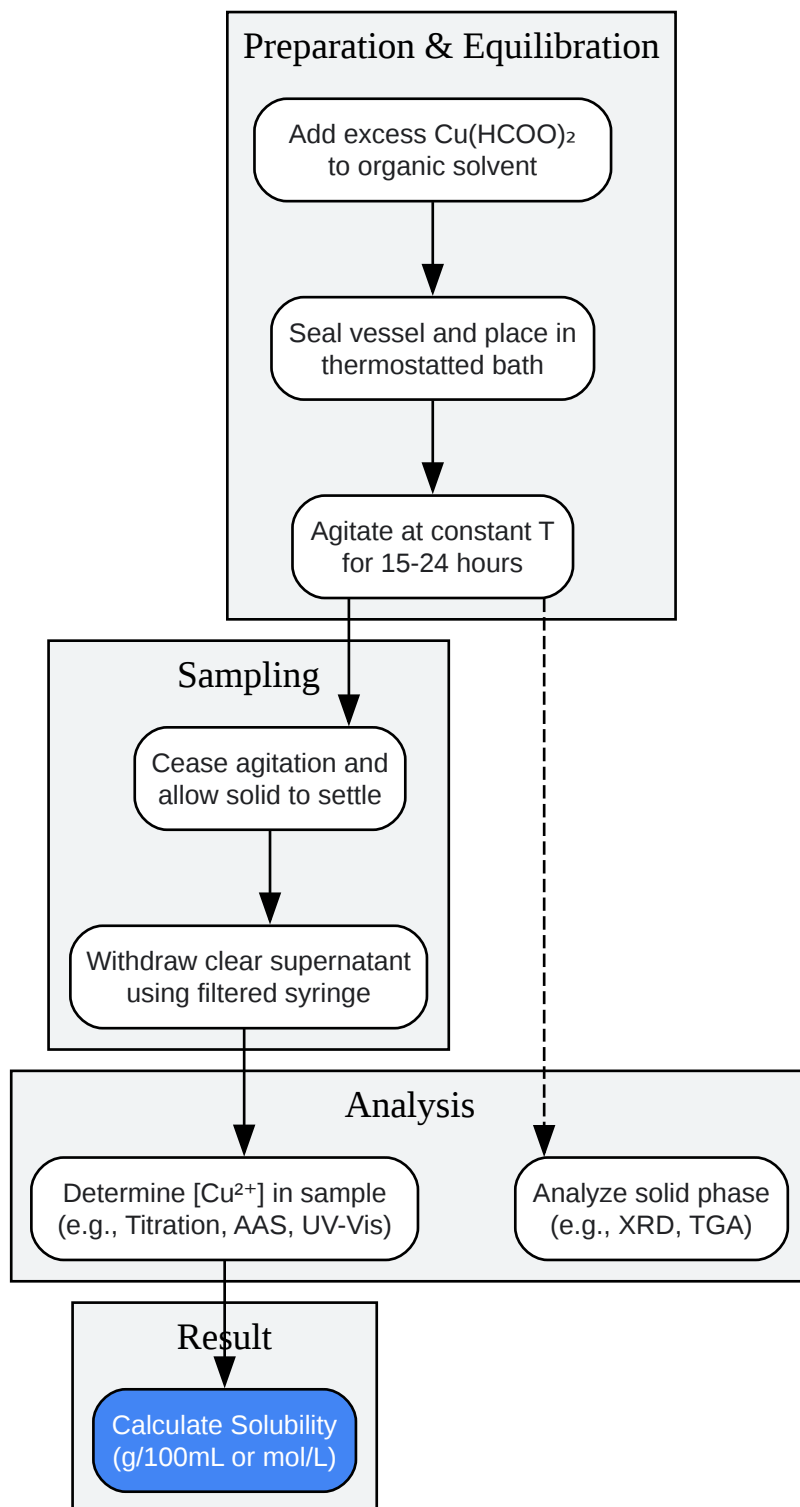
The accurate quantification of dissolved **cupric formate** is crucial.

- **Complexometric Titration:** This is a classic and effective method. The copper(II) ion concentration in the collected sample is determined by titration with a standard solution of a chelating agent, typically ethylenediaminetetraacetic acid (EDTA), using a metallochromic indicator like Xylenol Orange at a controlled pH (e.g., 5.5-6.0).^[8]
- **Electrolytic Deposition:** The copper content can be measured by electrolytic deposition onto a platinum cathode from a solution acidified with an acid like HNO_3 . The mass difference of the cathode before and after deposition allows for the calculation of the copper concentration.^{[9][10]}
- **Spectrophotometry:** UV-Visible spectrophotometry can also be used by measuring the absorbance of the solution at the characteristic wavelength for the solvated copper(II) ion and comparing it to a calibration curve prepared from standards of known concentration.

Visualizations

Logical Relationship: Solubility Determination Workflow

The following diagram outlines the general workflow for the experimental determination of **cupric formate** solubility.

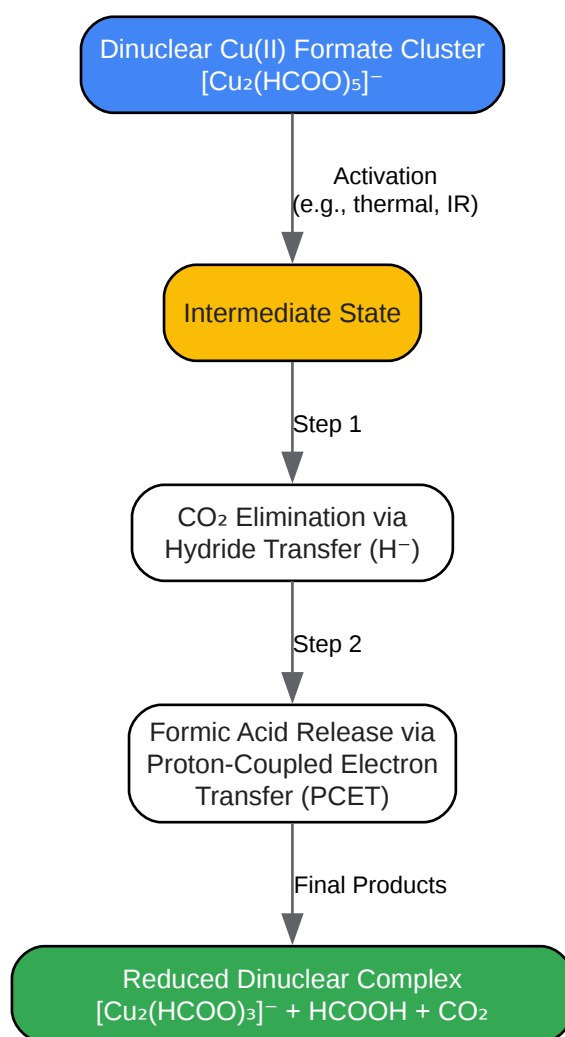


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Caption: Workflow for experimental solubility determination.

Chemical Pathway: Decomposition of a Dinuclear Cu(II) Formate Complex

Cupric formate complexes are pivotal in catalysis. Their decomposition can be a key step, for instance, in the release of formic acid. The mechanism often involves intricate electron and proton transfer steps rather than simple dissolution.



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Caption: Mechanism for formic acid release from a copper formate cluster.[11]

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References

- 1. Cupric formate | C₂H₂CuO₄ | CID 10999 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Copper(II) formate tetrahydrate, 98% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. labsolu.ca [labsolu.ca]
- 4. COPPER(II) FORMATE TETRAHYDRATE | CAS#:5893-61-8 | Chemsrcc [chemsrc.com]
- 5. guidechem.com [guidechem.com]
- 6. copper(II) formate [chemister.ru]
- 7. americanelements.com [americanelements.com]
- 8. IUPAC-NIST Solubilities Database [srdata.nist.gov]
- 9. IUPAC-NIST Solubilities Database [srdata.nist.gov]
- 10. IUPAC-NIST Solubilities Database [srdata.nist.gov]
- 11. Release of Formic Acid from Copper Formate: Hydride, Proton-Coupled Electron and Hydrogen Atom Transfer All Play their Role - PMC [pmc.ncbi.nlm.nih.gov]
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